

A Comprehensive Technical Guide to the Safe Handling of Fmoc-Thr(tBu)-OH

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Compound of Interest

Compound Name: Fmoc-Thr(tBu)-OH

Cat. No.: B557302

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N- α -Fmoc-O-tert-butyl-L-threonine, commonly abbreviated as **Fmoc-Thr(tBu)-OH**, is an essential amino acid derivative widely utilized in solid-phase peptide synthesis (SPPS). Its application is fundamental in the development of peptide-based therapeutics and research reagents. The fluorenylmethyloxycarbonyl (Fmoc) protecting group on the α -amino group and the tert-butyl (tBu) protecting group on the threonine side chain hydroxyl group offer an orthogonal protection strategy, allowing for the selective deprotection and sequential addition of amino acids to a growing peptide chain.

This in-depth technical guide provides comprehensive safety and handling precautions for **Fmoc-Thr(tBu)-OH**, tailored for laboratory personnel, including researchers, scientists, and drug development professionals. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and the integrity of experimental outcomes.

Hazard Identification and Classification

While **Fmoc-Thr(tBu)-OH** is not classified as a hazardous substance or mixture under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is imperative to handle it with the care afforded to all laboratory chemicals.^[1] Potential hazards, although minimal, may include:

- Inhalation: May cause respiratory tract irritation.[\[2\]](#)[\[3\]](#)
- Skin Contact: May cause skin irritation upon prolonged or repeated contact.[\[2\]](#)[\[3\]](#)
- Eye Contact: May cause eye irritation.[\[2\]](#)
- Ingestion: May be harmful if swallowed.[\[2\]](#)[\[3\]](#)

Some suppliers classify the substance as very toxic to aquatic life with long-lasting effects.[\[4\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Fmoc-Thr(tBu)-OH** is presented in the table below.

Property	Value	Reference
CAS Number	71989-35-0	[4][5]
EC Number	276-261-1	[4][5]
Molecular Formula	C23H27NO5	[2][5]
Molecular Weight	397.46 g/mol	[5]
Appearance	White to off-white powder/solid	N/A
Odor	Characteristic	[4]
Melting Point/Freezing Point	No data available	N/A
Boiling Point and Boiling Range	Undetermined	[4]
Flash Point	Not applicable	[4]
Flammability (solid, gas)	Not applicable	[4]
Explosive Limits	Not determined	[4]
Vapor Pressure	Not determined	[4]
Density	Not determined	[4]
Solubility	No data available	N/A
pH	Not determined	[4]
Decomposition Temperature	Not determined	[4]

Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the quality of **Fmoc-Thr(tBu)-OH** and ensuring the safety of laboratory personnel.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[2]

- If user operations generate dust, use local exhaust ventilation to keep airborne levels below recommended exposure limits.[\[2\]](#)
- Provide an eyewash station and safety shower in the immediate vicinity of the work area.

Personal Protective Equipment (PPE)

A comprehensive list of recommended personal protective equipment is provided in the table below.

PPE Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or goggles.	Protects against dust particles and splashes. [2]
Skin Protection	Impervious gloves (e.g., nitrile rubber).	Prevents skin contact. [5]
Lab coat or other protective clothing.	Protects skin and personal clothing from contamination. [2]	
Respiratory Protection	NIOSH-approved dust respirator (e.g., N95) if dust is generated.	Prevents inhalation of airborne particles. [2] [5]

Handling Procedures

- Avoid contact with skin and eyes.[\[6\]](#)
- Avoid formation and inhalation of dust.[\[4\]](#)[\[5\]](#)
- Keep away from sources of ignition and heat.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[5\]](#)

Storage Conditions

- Keep container tightly closed in a dry and well-ventilated place.[\[1\]](#)[\[5\]](#)
- Recommended storage temperature is 2-8 °C.[\[5\]](#)

- Store away from strong oxidizing agents.[1][4]

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, follow the procedures outlined below.

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment. Evacuate personnel to a safe area. Avoid breathing dust.[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[5]
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal. Avoid generating dust.[2][5]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.[5] Wash off with soap and plenty of water.[2]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[6] Remove contact lenses, if present and easy to do. Continue rinsing.
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[2]

Fire Fighting and Disposal Considerations

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
- Specific Hazards Arising from the Chemical: Hazardous decomposition products formed under fire conditions include carbon oxides and nitrogen oxides.[2]
- Special Protective Equipment for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.[5]

Disposal Considerations

- Dispose of waste material in accordance with local, state, and federal regulations.[5]
- Do not dispose of with household garbage.[4]
- Contact a licensed professional waste disposal service to dispose of this material.[6]
- Contaminated packaging should be disposed of as unused product.

Experimental Protocols

The following protocols provide a general framework for the use of **Fmoc-Thr(tBu)-OH** in solid-phase peptide synthesis. Specific parameters may need to be optimized based on the peptide sequence and the solid support used.

Protocol 1: Manual Solid-Phase Peptide Synthesis (SPPS) - Coupling of Fmoc-Thr(tBu)-OH

This protocol describes a single coupling cycle for adding **Fmoc-Thr(tBu)-OH** to a growing peptide chain on a solid support.

Materials:

- Peptide-resin with a free N-terminal amine
- **Fmoc-Thr(tBu)-OH**
- Coupling reagent (e.g., HBTU, HATU, or DIC/HOBt)

- Base (e.g., DIPEA or NMM)
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- Dichloromethane (DCM), peptide synthesis grade
- 20% (v/v) Piperidine in DMF
- Reaction vessel with a sintered glass frit
- Shaker or vortexer

Procedure:

- Resin Swelling: Swell the peptide-resin in DMF for 30-60 minutes in the reaction vessel.
- Fmoc Deprotection:
 - Drain the DMF.
 - Add the 20% piperidine in DMF solution to the resin.
 - Agitate the mixture for 5-10 minutes at room temperature.
 - Drain the piperidine solution.
 - Repeat the piperidine treatment for another 10-15 minutes.
 - Wash the resin thoroughly with DMF (5-7 times) to remove residual piperidine.
- Coupling of **Fmoc-Thr(tBu)-OH**:
 - In a separate vial, dissolve **Fmoc-Thr(tBu)-OH** (3-5 equivalents relative to the resin loading) and the coupling reagent (e.g., HBTU, 3-5 equivalents) in DMF.
 - Add the base (e.g., DIPEA, 6-10 equivalents) to the solution and allow it to pre-activate for 1-2 minutes.
 - Add the activated **Fmoc-Thr(tBu)-OH** solution to the deprotected resin.

- Agitate the mixture for 1-2 hours at room temperature.
- Washing:
 - Drain the coupling solution.
 - Wash the resin with DMF (3-5 times).
 - Wash the resin with DCM (3-5 times).
- Confirmation of Coupling (Optional): Perform a Kaiser test to confirm the absence of free primary amines, indicating a complete coupling reaction. A negative result (yellow beads) is desired. If the test is positive (blue beads), the coupling step should be repeated.

Protocol 2: Cleavage and Deprotection

This protocol describes the final step of cleaving the synthesized peptide from the resin and removing the side-chain protecting groups, including the tBu group from the threonine residue.

Materials:

- Peptide-resin
- Cleavage cocktail (e.g., TFA/TIS/H₂O, 95:2.5:2.5 v/v/v)
- Cold diethyl ether
- Centrifuge tubes
- Nitrogen or argon gas stream

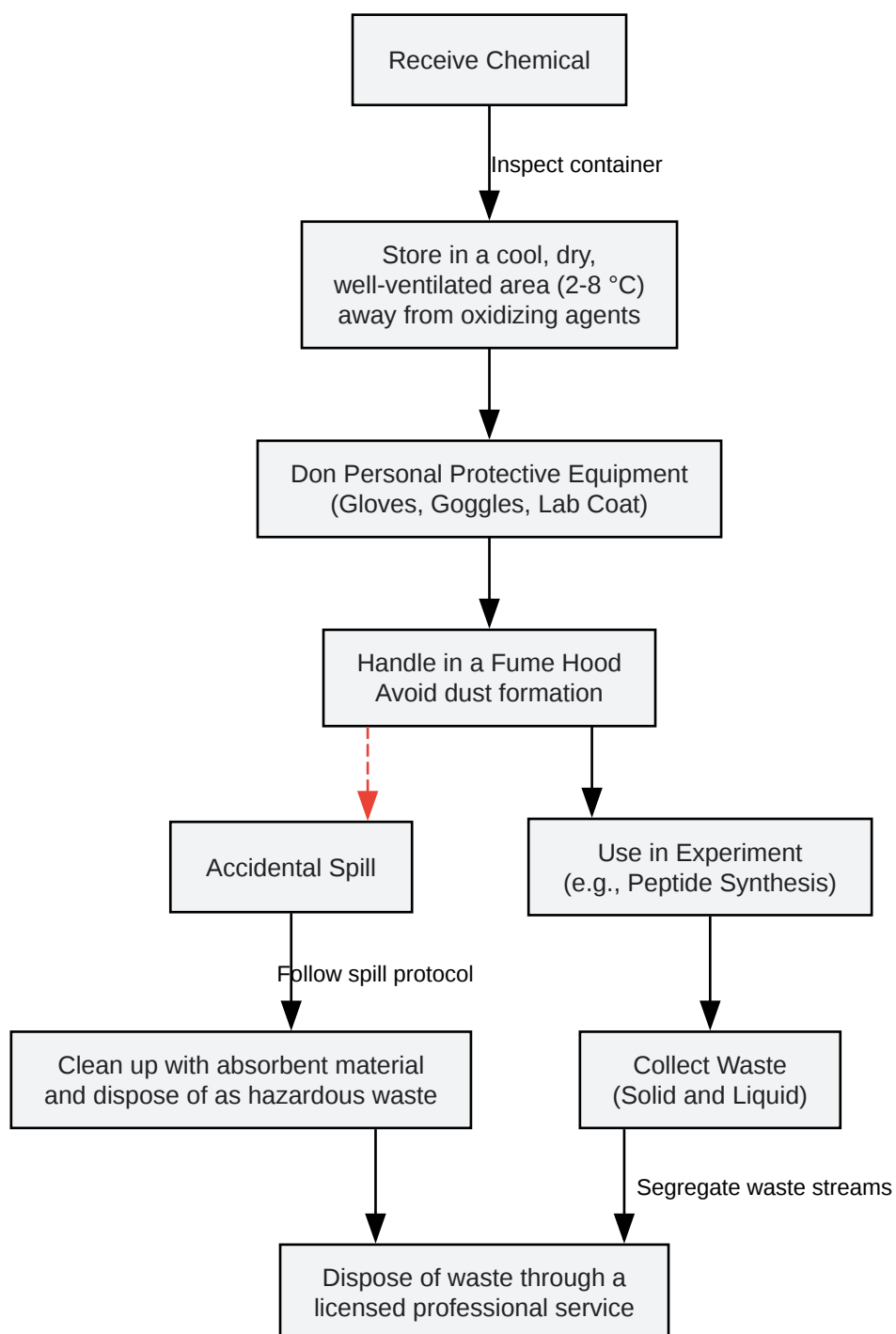
Procedure:

- Resin Preparation: Wash the peptide-resin with DCM and dry it thoroughly under a stream of nitrogen or in a vacuum desiccator.
- Cleavage Reaction:
 - Add the cleavage cocktail to the dried peptide-resin in a reaction vessel.

- Gently agitate the mixture at room temperature for 2-3 hours.
- Peptide Precipitation:
 - Filter the resin and collect the filtrate containing the cleaved peptide into a centrifuge tube.
 - Add cold diethyl ether to the filtrate to precipitate the crude peptide.
- Peptide Isolation:
 - Centrifuge the mixture to pellet the peptide.
 - Carefully decant the diethyl ether.
 - Wash the peptide pellet with cold diethyl ether two more times.
 - Dry the crude peptide pellet under a gentle stream of nitrogen or in a vacuum desiccator.
- Purification: Purify the crude peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).

Visualizations

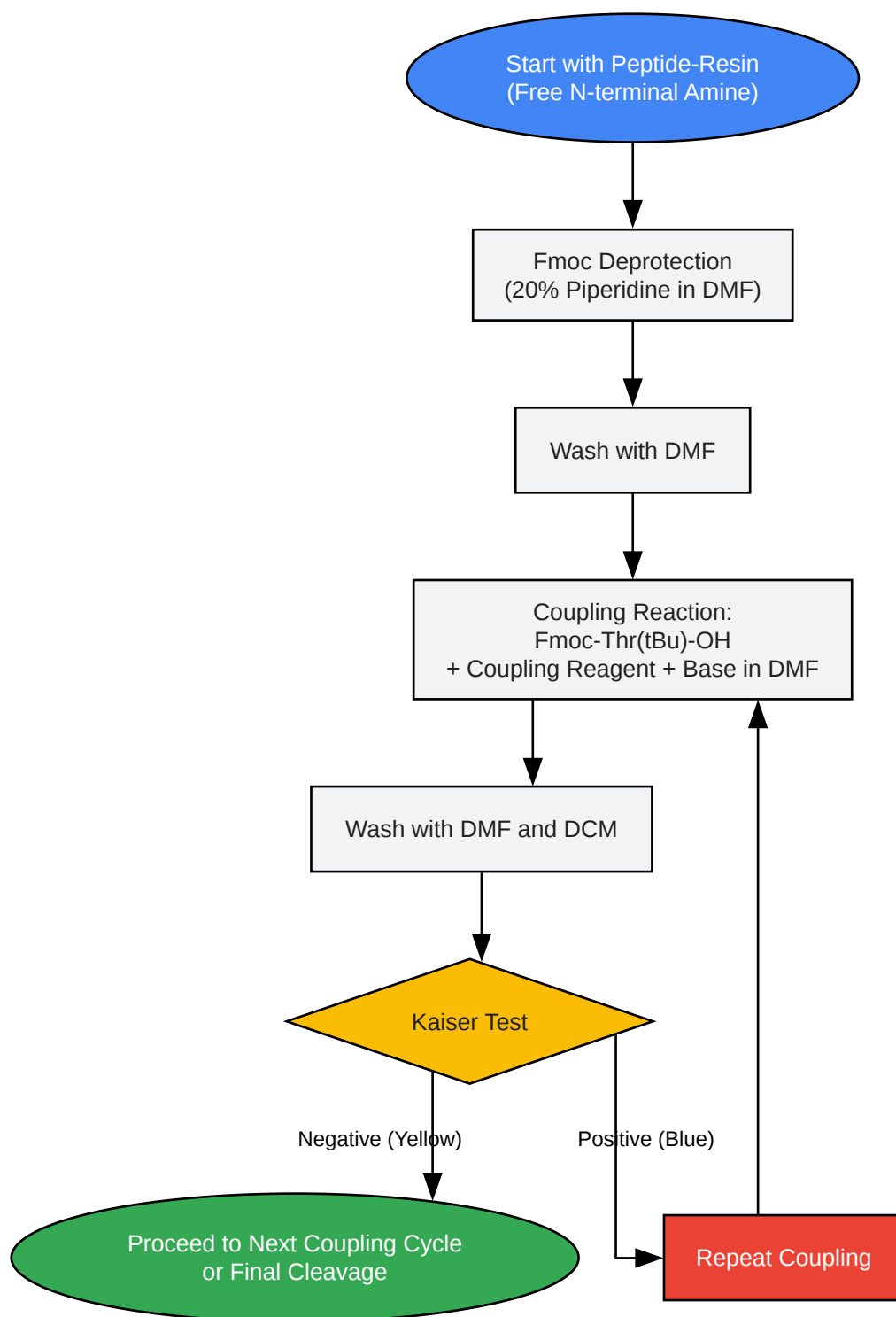
Safe Handling Workflow



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Caption: Workflow for the safe handling of **Fmoc-Thr(tBu)-OH** from receipt to disposal.

Experimental Workflow: SPPS Coupling Cycle



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Caption: A typical experimental workflow for a single coupling cycle in SPPS using **Fmoc-Thr(tBu)-OH**.

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